

# Molecular Weight Calculation of dATP Disodium Salt: A Technical Guide

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## Compound of Interest

Compound Name: dATP-Na<sub>2</sub>

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## Executive Summary: The Stoichiometry Trap

In molecular biology and drug development, the precision of reagent preparation is not merely a procedural detail—it is a determinant of experimental validity. 2'-Deoxyadenosine 5'-triphosphate (dATP) is a fundamental reagent for PCR, sequencing, and kinetic assays.<sup>[1]</sup> However, a recurring failure mode in these applications stems from concentration errors caused by incorrect molecular weight (MW) calculations.

Many researchers rely on the generic MW printed on a vendor's catalog page (often the anhydrous free acid) while weighing a lyophilized salt hydrate. This discrepancy can lead to stock solutions that are off by 10–20%, altering the Magnesium-to-dNTP ratio (

) critical for polymerase fidelity.<sup>[1]</sup>

This guide provides a definitive, first-principles derivation of the dATP disodium salt molecular weight, accounting for ionization and hydration, and establishes a self-validating protocol for stock preparation.<sup>[1]</sup>

## Part 1: Chemical Anatomy & Ionization Logic

To calculate the MW accurately, we must first deconstruct the molecule into its invariant and variant components.

## The Core Structure (Free Acid)

The "Free Acid" form represents the fully protonated molecule, typically denoted as

.<sup>[1]</sup> While rarely isolated in this form due to instability, it serves as the stoichiometric baseline.

- IUPAC Name: 2'-Deoxyadenosine 5'-(tetrahydrogen triphosphate)<sup>[1][2][3]</sup>
- Formula:
- Molecular Weight: 491.18 g/mol

## The Disodium Salt Exchange

At physiological pH (and in most commercial preparations), the triphosphate chain is acidic.<sup>[1]</sup>

Manufacturers stabilize dATP by neutralizing it with sodium hydroxide. For the Disodium Salt, two protons (

) from the triphosphate group are replaced by two sodium ions (

).<sup>[1]</sup>

- Exchange Logic: Remove

(1.008 amu); Add

(22.990 amu).

- Net Mass Shift:

.

## The Hydration Factor

Lyophilized nucleotides are highly hygroscopic. Commercial "Disodium Salts" are almost never anhydrous; they exist as hydrates, most commonly the Trihydrate (

). Ignoring these water molecules is the most common source of calculation error.

## Part 2: The Calculation Framework

The following derivation uses IUPAC standard atomic weights to ensure precision for analytical chemistry applications.

**Table 1: Stepwise Mass Derivation**

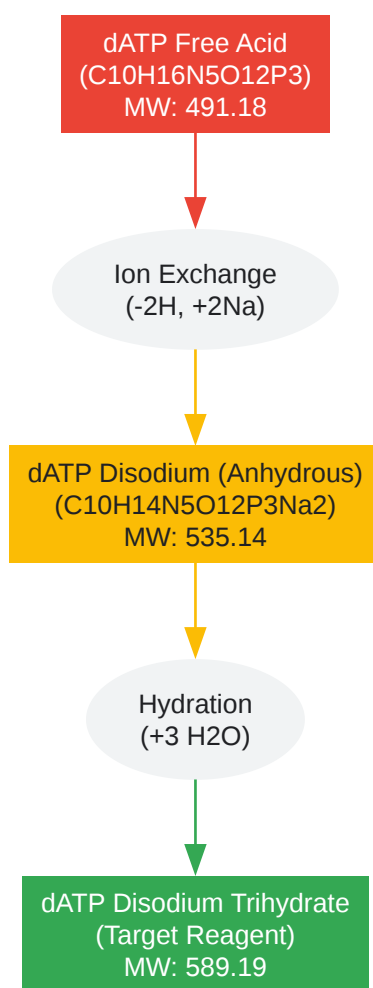
| Component                  | Chemical Formula | Calculation Logic | Molecular Weight ( g/mol ) |
|----------------------------|------------------|-------------------|----------------------------|
| dATP (Free Acid)           |                  | Baseline Mass     | 491.18                     |
| - Protons                  |                  | Subtract          | -2.02                      |
| + Sodium Ions              |                  | Add               | +45.98                     |
| dATP (Disodium, Anhydrous) |                  | Intermediate Salt | 535.14                     |
| + Water of Hydration       |                  | Add               | +54.05                     |
| dATP (Disodium Trihydrate) |                  | Final Target Mass | 589.19                     |



*Critical Note: Always verify the specific hydration state on your Certificate of Analysis (CoA). While trihydrate is standard, batch-specific variations (e.g., dihydrate or non-stoichiometric water content) can occur.[\[1\]](#)*

## Visualization: The Derivation Logic

The following diagram illustrates the additive logic required to move from the theoretical free acid to the bench-ready reagent.



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Figure 1: Logical flow for deriving the molecular weight of dATP salts from the parent free acid structure.[1]

## Part 3: Practical Application (The Self-Validating Protocol)

As a Senior Scientist, I advise against relying solely on gravimetric preparation (weighing powder) for dNTPs.[1] dATP salts are hygroscopic; the powder absorbs atmospheric water instantly, rendering the weight inaccurate.

The Solution: Prepare a gravimetric stock, then validate and adjust using UV-Vis Spectrophotometry. This relies on the molar extinction coefficient (

), which is an intrinsic property of the adenosine base and is independent of salt or hydration state.<sup>[1]</sup>

## Protocol: Precision Stock Preparation (100 mM)

Reagents:

- dATP Disodium Salt (Solid)<sup>[1]</sup>
- Molecular Grade Water (pH 7.5) or TE Buffer (10 mM Tris, 0.1 mM EDTA, pH 7.5)<sup>[1]</sup>
- Note: Avoid unbuffered water; acidic pH can cause hydrolysis of the triphosphate chain.

Step-by-Step Workflow:

- Gravimetric Estimation:
  - Target Concentration: 100 mM.
  - Target Volume: 1 mL.
  - Mass Required:  
  
<sup>[1]</sup>
  - Action: Weigh ~59 mg of powder. Record the exact mass (  
  
<sup>[1]</sup><sup>[4]</sup>
- Solubilization:
  - Dissolve in water/buffer to a final volume of roughly 1 mL.
  - Crucial: Do not rely on this being exactly 100 mM yet.
- UV Validation (The Truth Step):
  - Prepare a 1:5000 dilution (e.g., 1  
  
L stock + 4999

L buffer).[1]

- Measure Absorbance at 259 nm (

).[1]

- Use the Beer-Lambert Law:

[1]

- `ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">`

(dATP, pH 7.[1]0) = 15,400

[1, 2].[1]

- = 1 cm (standard cuvette pathlength).

- Adjustment:

- Calculate actual concentration:

).[1]

- Dilute the stock further to reach exactly 100 mM based on this calculated value.

## Visualization: QC Workflow



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Figure 2: The self-validating workflow for preparing dNTP solutions, prioritizing UV quantification over gravimetric weight.

## Part 4: Technical Reference Data

**Table 2: Physical & Chemical Properties**

| Property                    | Value            | Context                                  |
|-----------------------------|------------------|------------------------------------------|
|                             | 259 nm           | At pH 7.0                                |
| Extinction Coeff.[1][3] ( ) |                  | Used for concentration verification      |
| Ratio                       | ~0.15            | Purity indicator (Protein contamination) |
| pKa (Phosphate)             | ~1.0, ~2.0, ~6.5 | -phosphate is fully ionized at pH 7.5    |
| Solubility                  | > 100 mM         | Highly soluble in water/Tris             |

## References

- PubChem.Deoxyadenosine triphosphate (Compound CID 65064). National Library of Medicine. Available at: [\[Link\]](#)[1]
- CrystalGen.dATP Disodium Trihydrate Specifications. Available at: [\[Link\]](#)[1]

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